

Personal protective equipment for handling Tetrakis(trimethylsilyl)silane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tetrakis(trimethylsilyl)silane**

Cat. No.: **B1295357**

[Get Quote](#)

Essential Safety and Handling Guide for Tetrakis(trimethylsilyl)silane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Tetrakis(trimethylsilyl)silane**. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **Tetrakis(trimethylsilyl)silane**
- Synonyms: TTMSS, 1,1,1,3,3,3-Hexamethyl-2,2-bis(trimethylsilyl)trisilane
- CAS Number: 4098-98-0

Hazard Identification and Classification

Tetrakis(trimethylsilyl)silane is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[1][2][3][4]
Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[2][3]
Flammability	Combustible Liquid or Solid	Warning	H227: Combustible liquid.[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tetrakis(trimethylsilyl)silane** to minimize exposure risk.

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Safety glasses with side shields or chemical goggles. A face shield may be necessary for splash hazards.	Approved under OSHA 29 CFR 1910.133 or EU EN166. [1] Contact lenses should not be worn.[5][6]
Hand Protection	Chemical-resistant gloves.	Neoprene or nitrile rubber gloves are recommended.[5][6] Always inspect gloves for degradation before use.
Respiratory Protection	NIOSH-certified respirator.	Required when ventilation is inadequate or when handling the solid form to avoid dust inhalation.[4][5][6] A dust mask (type N95) is a minimum for solids.
Skin and Body Protection	Laboratory coat and appropriate protective clothing.	Wear suitable protective clothing to prevent skin exposure.[4][5][6][7]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][5][6][7]
- Avoid all contact with skin and eyes.[1][2][5][6][7]
- Do not breathe dust or vapor.[1][2][6][7]
- Keep away from heat, sparks, and open flames.[5][7]
- Use non-sparking tools.[5]

- Wash hands thoroughly after handling.[1][5]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][6][7]
- Keep the container tightly closed.[1][5][6][7]
- Store away from incompatible materials such as oxidizing agents and halogens.[5][6]
- Some sources recommend storing under an inert atmosphere, such as nitrogen.[7]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency Situation	First Aid and Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[7] Seek medical attention if irritation persists. ^{[1][3]}
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. ^{[1][2]} If skin irritation occurs, get medical advice. ^{[1][3]}
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. ^[7] Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[2] Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate unnecessary personnel. ^[5] Wear appropriate PPE. Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. ^{[1][7]}
Fire	Use water spray, dry chemical, carbon dioxide, or foam to extinguish. ^{[1][2][5][7]} Wear a self-contained breathing apparatus and full protective gear. ^{[1][7]}

Disposal Plan

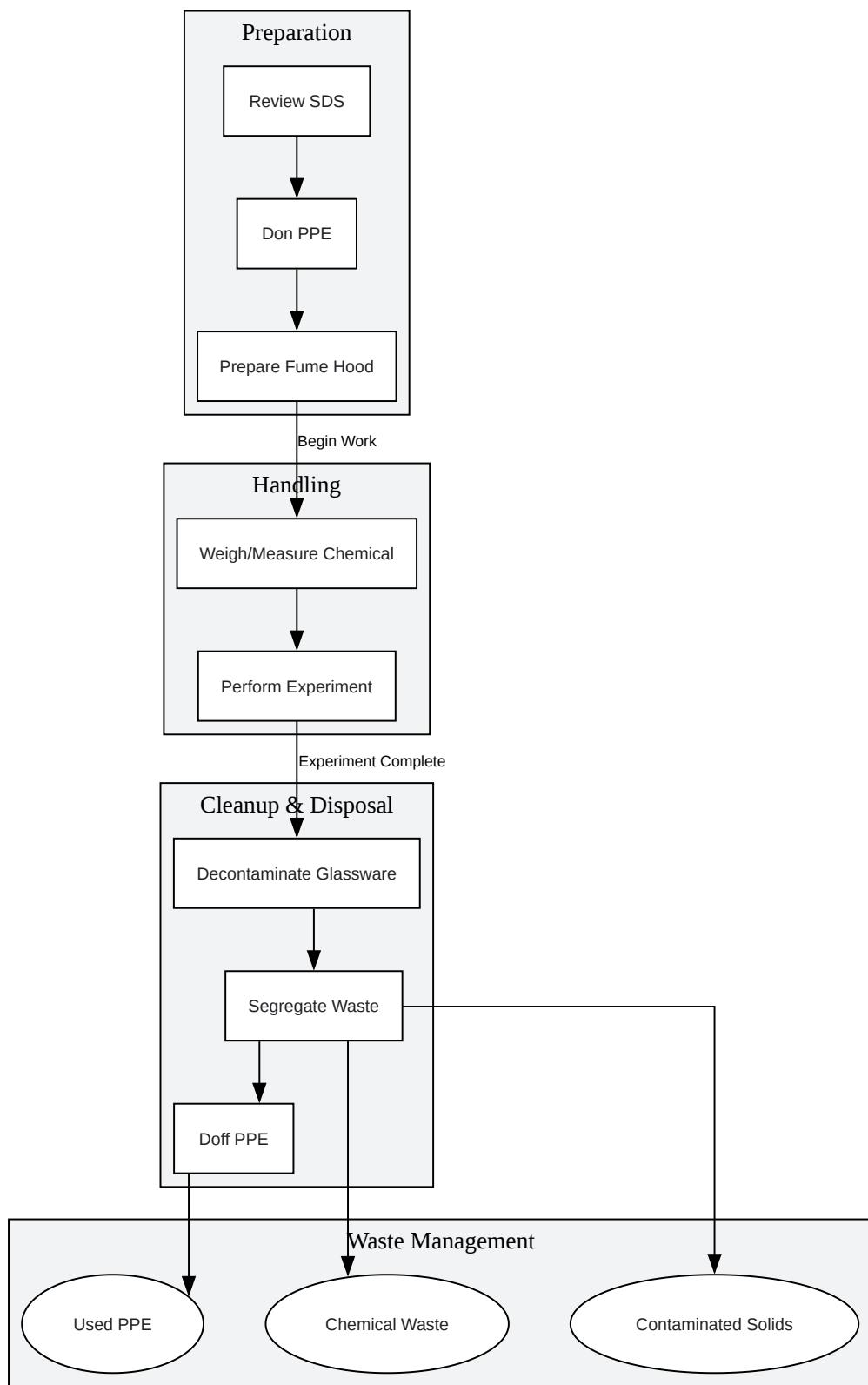
All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of **Tetrakis(trimethylsilyl)silane** and any contaminated materials in a licensed hazardous waste disposal facility.^[5] Incineration is a recommended method.^[5]

- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated, sealed container and disposed of as hazardous waste.
- Empty Containers: Do not reuse empty containers. They may retain product residue and should be disposed of in the same manner as the chemical waste.

Workflow for Handling **Tetrakis(trimethylsilyl)silane**

The following diagram illustrates the standard operating procedure for safely handling **Tetrakis(trimethylsilyl)silane** in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Tetrakis(trimethylsilyl)silane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. gelest.com [gelest.com]
- 6. gelest.com [gelest.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tetrakis(trimethylsilyl)silane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295357#personal-protective-equipment-for-handling-tetrakis-trimethylsilyl-silane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com